

# Essential Safety and Logistical Information for Handling OT-82

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## Compound of Interest

Compound Name: OT-82

Cat. No.: B609787

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**OT-82** is a potent and selective orally active inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), which shows significant antineoplastic activity, particularly against hematological malignancies.[1][2][3][4] As a potent research compound, proper handling, and disposal are crucial to ensure personnel safety and experimental integrity. This document provides the essential procedural guidance for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

For ease of reference, the key quantitative and physical data for **OT-82** are summarized in the table below.

Property	Value
CAS Number	1800487-55-1[1][5]
Molecular Formula	C <sub>26</sub> H <sub>21</sub> FN <sub>4</sub> O[5]
Molecular Weight	424.5 g/mol [5]
Appearance	Solid powder[4]
Solubility	Soluble in DMSO and Methanol.[4][5] Specifically, up to 85 mg/mL (200.24 mM) in fresh DMSO.[1]
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[4]
In Vitro Potency (IC <sub>50</sub> )	1.01-5.64 nM against a panel of 12 hematological cancer cells.[5]

## Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **OT-82** does not classify the substance as hazardous under the Globally Harmonized System (GHS) and assigns it a health hazard rating of 0, it is a potent bioactive molecule. Therefore, adherence to standard precautionary measures for handling potent chemical compounds is essential. The following PPE is recommended:

- **Gloves:** Two pairs of chemotherapy-rated, powder-free nitrile gloves should be worn.[6]  
Since no specific glove material recommendation is available, ensure gloves are impermeable and resistant to the solvent being used (e.g., DMSO, methanol).
- **Eye Protection:** Safety glasses with side shields are required at a minimum. For procedures with a risk of splashing (e.g., preparing stock solutions), a face shield used in combination with safety glasses or goggles is recommended for enhanced protection.[7][8]
- **Lab Coat:** A disposable, fluid-resistant gown or a dedicated lab coat should be worn to protect from potential contamination.[6]
- **Respiratory Protection:** Not generally required for handling small quantities in solution. However, when handling the solid powder, especially outside of a containment device, a

NIOSH-approved respirator (e.g., N95) is recommended to prevent inhalation.<sup>[6]</sup> All weighing and initial dilutions of the powder should ideally be performed in a chemical fume hood or a biological safety cabinet.

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for safely preparing a stock solution of **OT-82**.

Materials:

- **OT-82** solid powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (see above)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

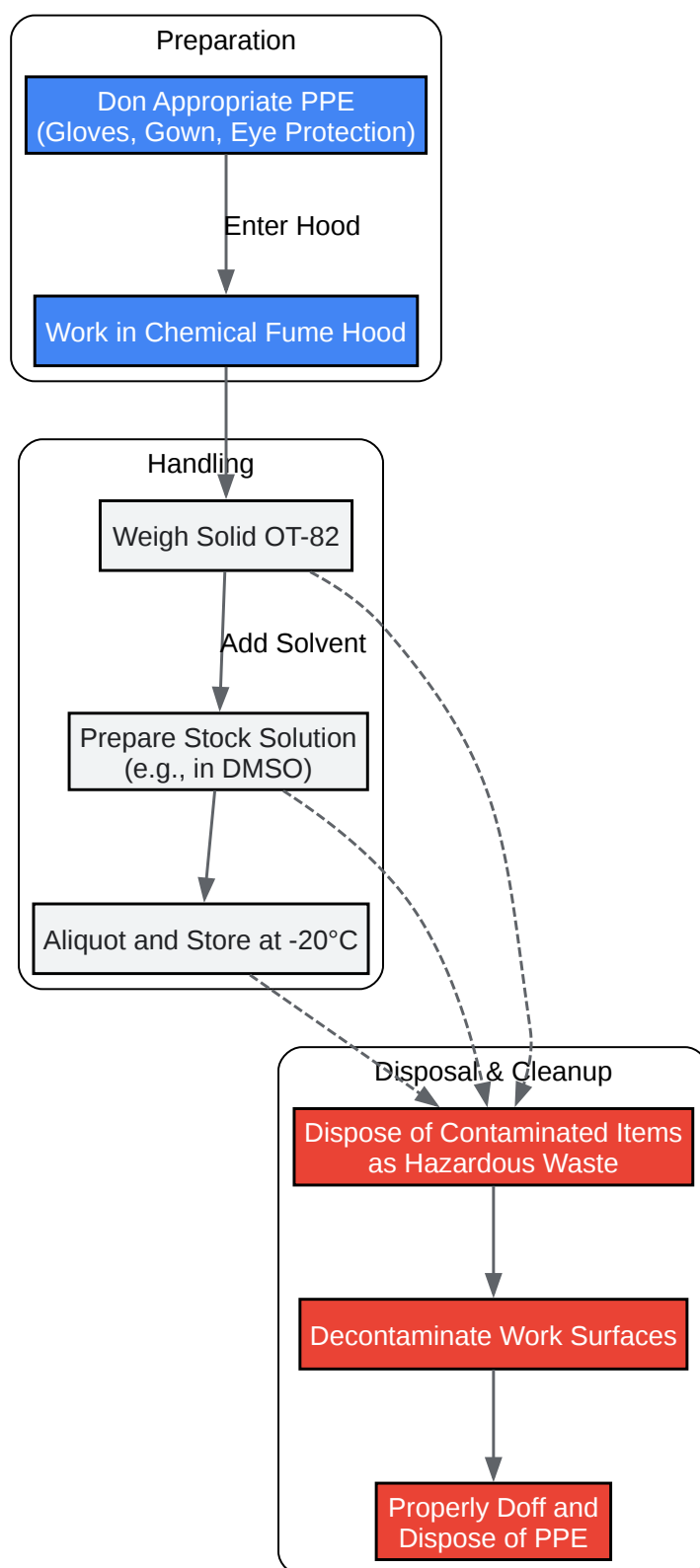
Procedure:

- **Preparation:** Don all required PPE. Perform all operations involving the solid compound within a chemical fume hood to minimize inhalation risk.
- **Weighing:** Tare a sterile, pre-labeled microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **OT-82** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.245 mg of **OT-82** (Molecular Weight = 424.5 g/mol ).
- **Solubilization:** Using a calibrated micropipette, add the calculated volume of fresh DMSO to the tube containing the **OT-82** powder. For the 4.245 mg of **OT-82**, add 1 mL of DMSO.

- **Mixing:** Cap the tube securely and vortex gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term stability.<sup>[4]</sup>
- **Waste Disposal:** Dispose of all contaminated materials (e.g., pipette tips, empty vials, gloves) in a designated hazardous chemical waste container according to your institution's guidelines.

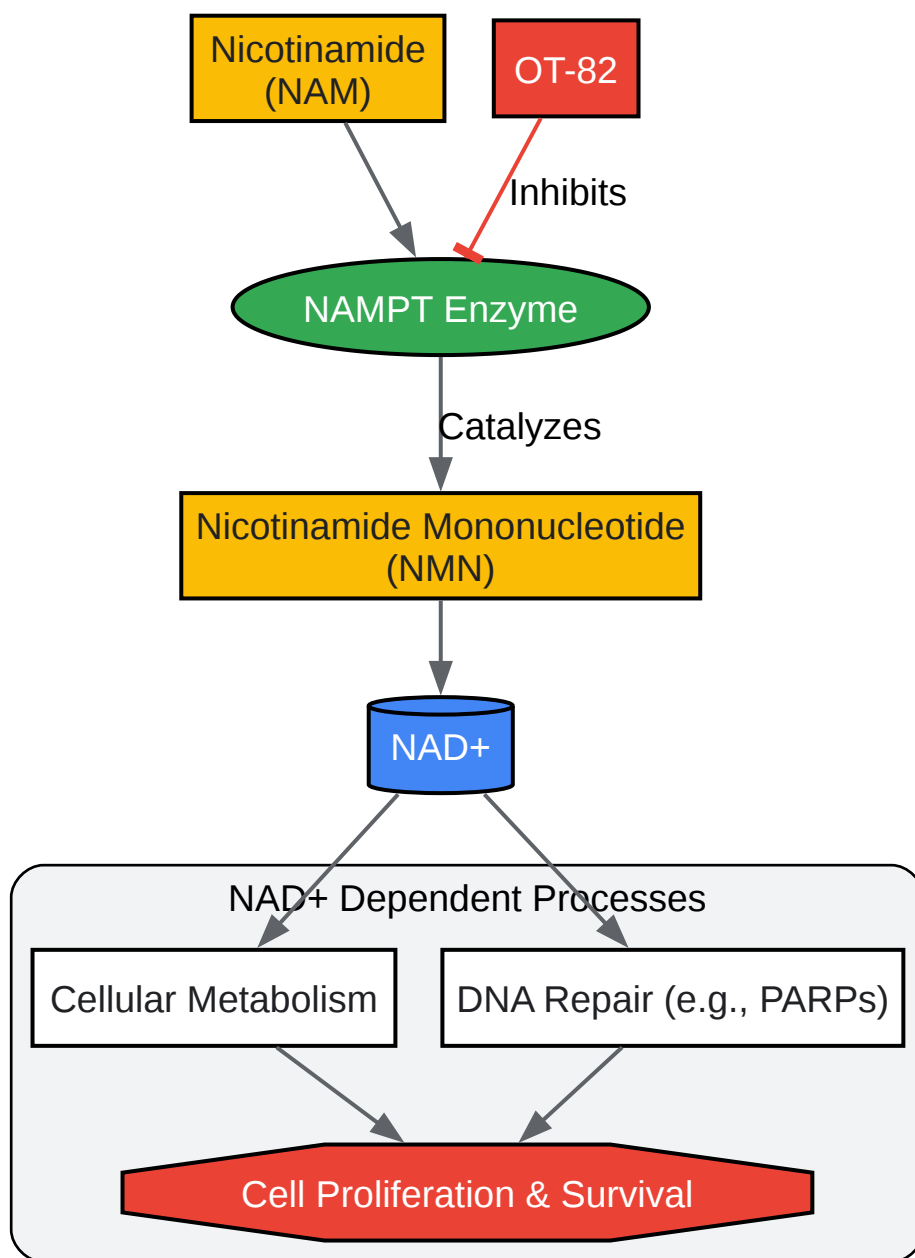
## Visualized Workflows and Pathways

The following diagrams illustrate key logical relationships and workflows for handling **OT-82**.



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Caption: Workflow for the safe handling and disposal of **OT-82**.



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Caption: Simplified NAMPT signaling pathway inhibited by **OT-82**.

## Disposal Plan

All waste materials contaminated with **OT-82**, including unused stock solutions, contaminated labware (pipette tips, tubes), and used PPE, must be disposed of as hazardous chemical waste. Do not dispose of **OT-82** down the drain or in regular trash. Collect all waste in a clearly labeled, sealed container and follow your institution's specific procedures for hazardous waste

pickup and disposal. In case of a spill, contain the spill with absorbent material, decontaminate the area, and dispose of all cleanup materials as hazardous waste.

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